

A Technical Guide to the Solubility and Stability of Furamidine Dihydrochloride

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Compound of Interest

Compound Name: *Furamidine dihydrochloride*

Cat. No.: *B138736*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Furamidine dihydrochloride, also known as DB75, is a dicationic aromatic diamidine that has garnered significant interest in the scientific community for its diverse biological activities. It is recognized as a potent and selective inhibitor of protein arginine methyltransferase 1 (PRMT1) and also exhibits activity against various parasites, including those responsible for human African trypanosomiasis. As with any compound intended for research and potential therapeutic development, a thorough understanding of its physicochemical properties, particularly its solubility and stability, is paramount for accurate experimental design, formulation development, and ensuring the reliability of biological data.

This technical guide provides a comprehensive overview of the available data on the solubility and stability of **Furamidine dihydrochloride** in various solvents and under different environmental conditions. It is intended to serve as a valuable resource for researchers and professionals working with this compound.

Physicochemical Properties

Property	Value	Reference
Chemical Name	4,4'-(2,5-Furandiyl)bis-benzenecarboximidamide dihydrochloride	[1]
Molecular Formula	C ₁₈ H ₁₆ N ₄ O · 2HCl	[1][2]
Molecular Weight	377.27 g/mol	[1]
Appearance	Solid powder	[3]
pKa	The amidine groups are basic and are protonated at physiological pH. While a specific pKa value for Furamidine is not readily available in the provided search results, a study on similar cationic diamidines indicates that their pKa values are well above physiological pH, ensuring they remain positively charged.[4]	
Storage	Recommended storage is at -20°C, desiccated.[3] Under these conditions, it is reported to be stable for at least four years.[2]	

Solubility Profile

The solubility of **Furamidine dihydrochloride** is a critical factor for its handling and use in various experimental settings. The available data from multiple suppliers is summarized below. It is important to note that solubility can be influenced by factors such as temperature, pH, and the presence of other solutes.

Solvent	Concentration (mg/mL)	Concentration (mM)	Notes
Water	>15 mg/mL	>39.7 mM	[3]
18.86 mg/mL	50 mM	[1]	
DMSO (Dimethyl Sulfoxide)	5 mg/mL	13.25 mM	[2]
18 mg/mL	47.7 mM	[5]	
18.86 mg/mL	50 mM	[1]	
Ethanol	1 mg/mL	2.65 mM	[2]
DMF (Dimethylformamide)	0.5 mg/mL	1.32 mM	[2]
PBS (Phosphate-Buffered Saline), pH 7.2	Partially soluble	-	[2]

Note: The variation in reported solubility values for DMSO may be due to differences in experimental conditions or the hydration state of the compound.

Stability Profile

Detailed, quantitative stability studies on **Furamide dihydrochloride** under various stress conditions are not extensively available in the public domain. However, information from safety data sheets and analogy with similar chemical structures allows for an informed assessment of its likely stability characteristics.

General Stability: **Furamide dihydrochloride** is considered stable under recommended storage conditions (desiccated at -20°C).[3][6] A supplier indicates a shelf-life of at least four years when stored appropriately.[2]

Conditions to Avoid:

- Heat and Moisture: These are general conditions to avoid for the storage of solid **Furamide dihydrochloride** to prevent degradation.[\[6\]](#)
- Strong Acids and Alkalis: As a compound with amidine groups, **Furamide dihydrochloride** is susceptible to hydrolysis under strongly acidic or basic conditions.[\[6\]](#)
- Strong Oxidizing and Reducing Agents: These agents can potentially react with the furan ring or the amidine groups.[\[6\]](#)

Inferred Stability Based on Chemical Structure:

- Hydrolytic Stability: The amidine functional groups are susceptible to hydrolysis, which would be accelerated at pH extremes. The furan ring may also be susceptible to acid-catalyzed degradation.
- Oxidative Stability: The furan ring and the electron-rich aromatic rings could be susceptible to oxidation. Studies on the oxidation of other formamidines suggest that the amidine group can be a site of oxidative attack.[\[7\]](#)
- Photostability: Many aromatic compounds and heterocyclic rings are sensitive to light. While specific photodegradation studies for Furamide are lacking, it is prudent to protect solutions from light to minimize the risk of photolytic degradation. Studies on other light-sensitive drugs like furosemide demonstrate the importance of this precaution.[\[8\]](#)

Metabolic Stability: In a study using mouse liver microsomes, Furamide (DB75) was found to be metabolically stable.[\[4\]](#)

Experimental Protocols

The following are detailed, generalized protocols for assessing the solubility and stability of a compound like **Furamide dihydrochloride**. These are based on standard pharmaceutical industry practices and should be adapted as needed for specific experimental requirements.

Protocol for Solubility Determination (Shake-Flask Method)

This method is a standard approach for determining the equilibrium solubility of a compound in a given solvent.

- Preparation:
 - Accurately weigh an excess amount of **Furamidine dihydrochloride** into a clear glass vial.
 - Add a precise volume of the desired solvent (e.g., water, PBS pH 7.4, DMSO, ethanol) to the vial.
- Equilibration:
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a shaker or agitator in a temperature-controlled environment (e.g., 25°C or 37°C).
 - Agitate the suspension for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - Allow the suspension to settle.
 - Carefully withdraw a sample of the supernatant, ensuring no solid particles are transferred.
 - Filter the sample through a suitable syringe filter (e.g., 0.22 µm) to remove any remaining undissolved solid.
- Analysis:
 - Dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of **Furamidine dihydrochloride** in the diluted sample using a validated analytical method, such as UV-Vis spectrophotometry or High-Performance

Liquid Chromatography (HPLC).

- Calculation:
 - Calculate the solubility of **Furamide dihydrochloride** in the solvent, taking into account the dilution factor. Express the result in mg/mL and mM.

Protocol for Stability-Indicating HPLC Method Development and Forced Degradation Studies

A stability-indicating analytical method is crucial for separating the intact drug from its potential degradation products.

A. HPLC Method Development (Example):

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength where **Furamide dihydrochloride** has maximum absorbance.
- Injection Volume: 10 μ L.
- Column Temperature: 30°C.

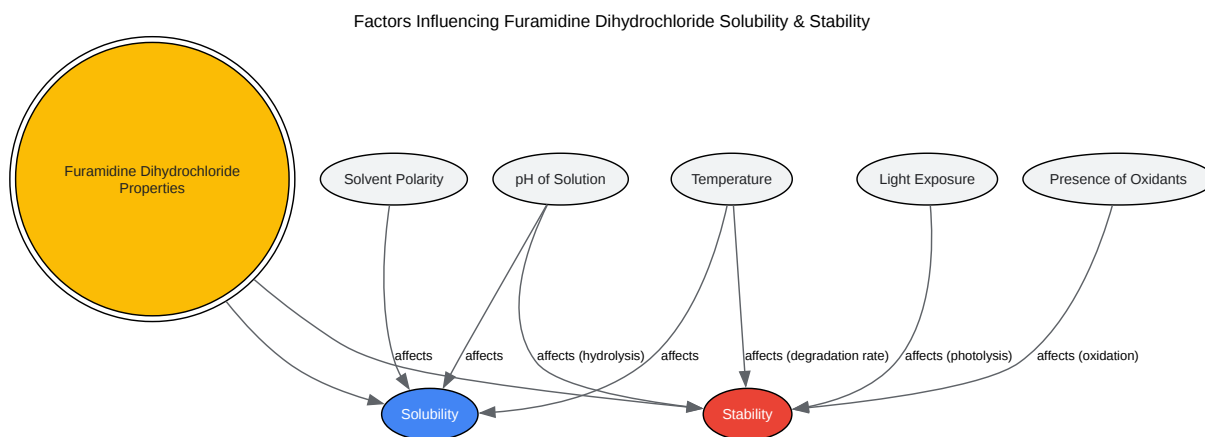
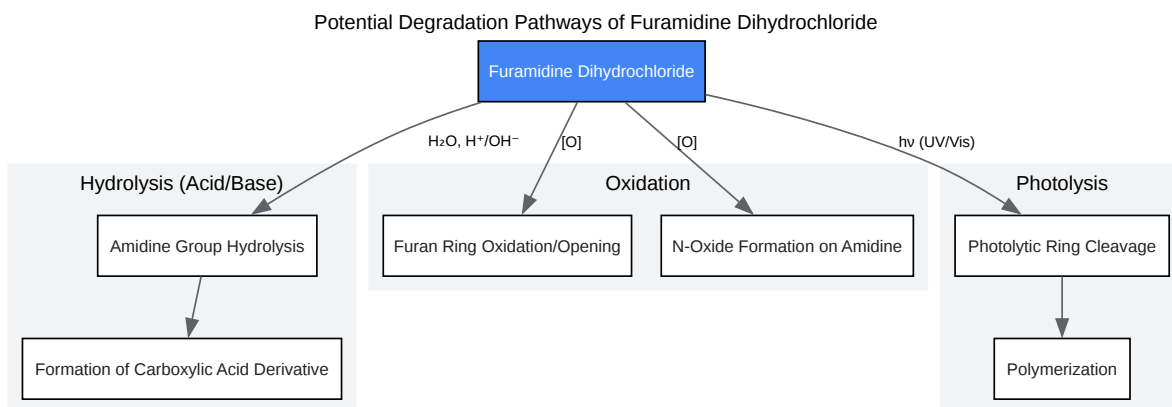
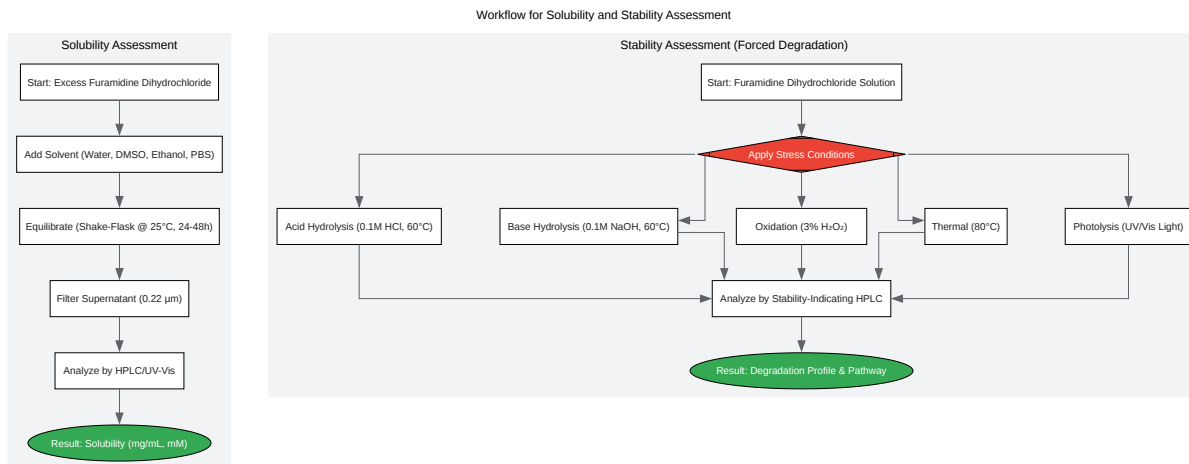
B. Forced Degradation Studies:

- Preparation of Stock Solution: Prepare a stock solution of **Furamide dihydrochloride** in a suitable solvent (e.g., water or a water/acetonitrile mixture) at a known concentration (e.g., 1 mg/mL).
- Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 M HCl. Incubate at a controlled temperature (e.g., 60°C) for a set time (e.g., 2, 4, 8, 24 hours). Neutralize the solution before analysis.
- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 M NaOH. Incubate at a controlled temperature (e.g., 60°C) for a set time. Neutralize the solution before analysis.
- Oxidative Degradation: Mix the stock solution with an equal volume of a suitable oxidizing agent (e.g., 3% H₂O₂). Keep at room temperature for a set time.
- Thermal Degradation: Expose the solid powder and the stock solution to dry heat (e.g., 80°C) for a set time.
- Photodegradation: Expose the stock solution to a light source that provides both UV and visible light (e.g., in a photostability chamber) for a defined period. A control sample should be wrapped in aluminum foil to exclude light.
- Analysis:
 - At each time point, withdraw a sample from each stress condition.
 - Analyze the samples using the developed stability-indicating HPLC method.
 - Monitor for the appearance of new peaks (degradation products) and the decrease in the peak area of the parent compound.
- Data Evaluation:
 - Calculate the percentage of degradation of **Furamide dihydrochloride** under each stress condition.
 - Assess the peak purity of the parent compound to ensure that no degradation products are co-eluting.

Visualizations

The following diagrams illustrate key experimental workflows and logical relationships relevant to the study of **Furamide dihydrochloride**'s solubility and stability.



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References

- 1. Furamidine dihydrochloride | Protein Arginine Methyltransferases | Tocris Bioscience [tocris.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Furamidine dihydrochloride (CAS 73819-26-8) | Abcam [abcam.com]
- 4. journals.asm.org [journals.asm.org]
- 5. abmole.com [abmole.com]
- 6. documents.tocris.com [documents.tocris.com]
- 7. Oxidation of Formamidines by Cerium(IV) in Aqueous Perchlorate Solutions: A Kinetics and Mechanistic Approach, Advances in Biochemistry, Science Publishing Group [sciencepublishinggroup.com]
- 8. Photodegradation of furosemide solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
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